

Safety Profile of 2-((2-Nitrophenyl)thio)benzoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 2-((2-Nitrophenyl)thio)benzoic acid

Cat. No.: B1584463

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Disclaimer: No specific Safety Data Sheet (SDS) for **2-((2-Nitrophenyl)thio)benzoic acid** (CAS No. 19806-43-0) is readily available in the public domain. The following information is a synthesized safety profile based on the known hazards of its constituent functional groups: a nitrophenyl group, a thioether linkage, and a benzoic acid moiety. This guide is intended for researchers, scientists, and drug development professionals and should be used as a preliminary risk assessment tool. It is not a substitute for a manufacturer-provided SDS.

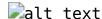
Presumed Hazard Identification and Classification

Based on the analysis of structurally related compounds such as 2-nitrobenzoic acid, thiobenzoic acid, and nitrophenols, **2-((2-Nitrophenyl)thio)benzoic acid** is presumed to be hazardous. The following hazard classifications are likely:

- Skin Corrosion/Irritation: Category 2.[1][2] Benzoic acid and thiobenzoic acid derivatives are known to cause skin irritation.
- Serious Eye Damage/Eye Irritation: Category 2.[1][2] Similar compounds are known to cause serious eye irritation.
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory system).[1][2] May cause respiratory irritation.
- Acute Toxicity (Oral): While not definitively classified, related nitrophenols are harmful if swallowed.[3]



Pictograms (Presumed):



Signal Word (Presumed): WARNING

Hazard Statements (Presumed):

- H315: Causes skin irritation.[1][2]
- H319: Causes serious eye irritation.[1][2]
- H335: May cause respiratory irritation.[1][2]
- May be harmful if swallowed.

Precautionary Statements (Presumed):

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[4]
- P264: Wash skin thoroughly after handling.
- P280: Wear protective gloves/eye protection/face protection.[4]
- P302+P352: IF ON SKIN: Wash with plenty of water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4][5]
- P332+P313: If skin irritation occurs: Get medical advice/attention.

Physical and Chemical Properties

Limited quantitative data is available for the target compound. The following table summarizes the known information and provides a comparison with related compounds.



Property	2-((2- Nitrophenyl)thio)be nzoic acid	2-Nitrobenzoic Acid	Thiobenzoic Acid
CAS Number	19806-43-0	552-16-9	98-91-9
Molecular Formula	C13H9NO4S	C7H5NO4	C7H6OS
Molecular Weight	275.28 g/mol	167.12 g/mol	138.19 g/mol
Appearance	Not specified (likely a solid)	Yellow crystalline solid[4]	Yellow-orange liquid[6]
Melting Point	Not specified	146-148 °C	15-18 °C[6]
Boiling Point	Not specified	Not specified	103-105 °C @ 12 mmHg[6]
Flash Point	Not specified	Not specified	>110 °C[6]
Solubility	Not specified	Soluble in water[2]	Not specified

Toxicological Information

No specific toxicological data (e.g., LD50, LC50) is available for **2-((2-Nitrophenyl)thio)benzoic acid**. The toxicological properties are inferred from its functional groups.

- Nitrophenyl Group: Nitrophenols can cause headaches, drowsiness, nausea, and cyanosis upon acute exposure.[7] High levels can lead to methemoglobinemia.[8]
- Thioether Linkage: Low molecular weight thioethers are often characterized by a strong, unpleasant odor (stench).[6] While the toxicity of the thioether linkage itself is not welldefined in this context, the presence of sulfur necessitates caution.
- Benzoic Acid Moiety: Benzoic acid and its derivatives are generally of low acute toxicity but can cause irritation to the skin, eyes, and respiratory tract.[9]

The following table presents available acute toxicity data for a related compound.



Compound	Route	Species	Value
Thiobenzoic Acid	Oral	Rat	ATE > 2000 mg/kg[1]
Inhalation	Rat	ATE > 20 mg/l[1]	

Experimental Protocols

As no specific SDS is available, no experimental protocols for determining the safety data of **2- ((2-Nitrophenyl)thio)benzoic acid** are cited. However, standard OECD (Organisation for Economic Co-operation and Development) guidelines are typically followed for determining chemical safety data. For instance:

- Acute Oral Toxicity: OECD Guideline 423 (Acute Oral toxicity Acute Toxic Class Method)
- Skin Irritation/Corrosion: OECD Guideline 439 (In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method)
- Eye Irritation/Corrosion: OECD Guideline 492 (Reconstructed human cornea-like Epithelium (RhCE) test method for identifying chemicals not requiring classification and labelling for eye irritation or serious eye damage)

Handling and Storage

- Handling: Use in a well-ventilated area.[5] Avoid contact with skin, eyes, and clothing.[1]
 Avoid formation of dust and aerosols.[10] Wash hands thoroughly after handling.[6]
- Storage: Store in a cool, dry, and well-ventilated place.[4][10] Keep container tightly closed. Some sources suggest refrigeration (2-8°C).

First-Aid Measures

- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[1][6]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes.[1][6] If skin irritation persists, call a physician.[1]

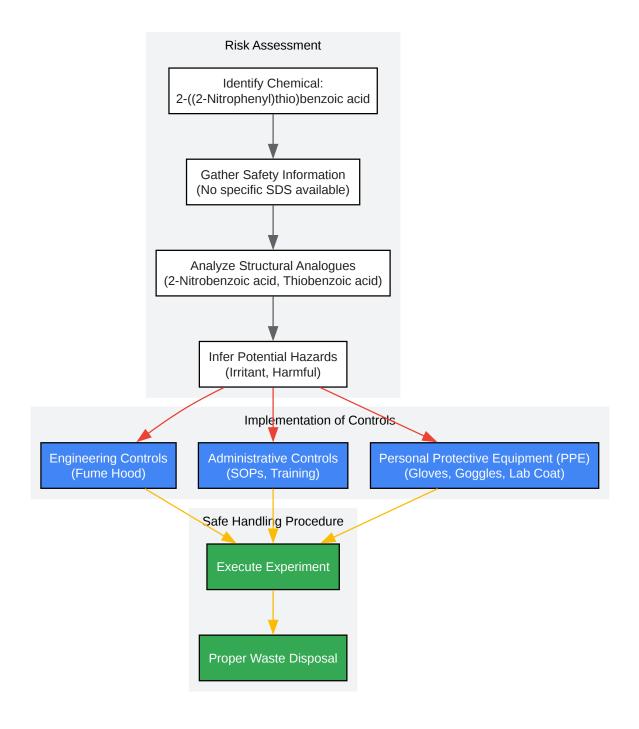


- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[5][10] Get medical attention.
- Ingestion: Clean mouth with water and drink plenty of water afterwards.[6] Get medical attention if symptoms occur.

Logical Relationships and Workflows

The following diagrams illustrate the logical flow for risk assessment and emergency response when handling a chemical with presumed hazards like **2-((2-Nitrophenyl)thio)benzoic acid**.

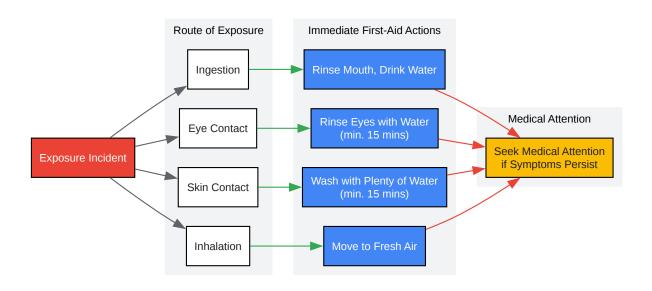




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Caption: Risk assessment and control implementation workflow.





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Caption: Decision tree for first-aid measures.

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- To cite this document: BenchChem. [Safety Profile of 2-((2-Nitrophenyl)thio)benzoic Acid: A
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